

An In-depth Technical Guide to 3-Phenylpropyl Acetate: Synthesis, Analysis, and Applications

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Compound of Interest

Compound Name: 3-Phenylpropyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Phenylpropyl acetate**, a versatile ester with applications ranging from fragrances to potential therapeutic agents. This document details its chemical properties, synthesis, analytical methods, and safety information, with a focus on experimental protocols and data presentation for the scientific community.

Chemical Identity and Synonyms

3-Phenylpropyl acetate is an organic compound classified as an acetate ester. Its systematic IUPAC name is **3-phenylpropyl acetate**. It is also widely known by a variety of synonyms and alternative names, which are crucial for comprehensive literature and database searches.

Identifier Type	Identifier
IUPAC Name	3-phenylpropyl acetate[1]
CAS Number	122-72-5[2]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [2]
Molecular Weight	178.23 g/mol
InChI Key	JRJGKUTZNBZHNK-UHFFFAOYSA-N[1]
SMILES	CC(=O)OCCCC1=CC=CC=C1[1]
Synonyms	Hydrocinnamyl acetate, Benzenepropanol, 1-acetate, Phenylpropyl acetate, Acetic Acid 3-Phenylpropyl Ester, γ-Phenylpropyl acetate, (3-Acetoxypropyl)benzene, 3-Acetoxy-1-phenylpropane, 1-Acetoxy-3-phenylpropane, Benzenepropyl acetate[2]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Phenylpropyl acetate** is essential for its handling, formulation, and application in various experimental settings.

Property	Value	Reference
Appearance	Colorless to almost colorless clear liquid	[3]
Odor	Sweet, floral, spicy, balsamic	[4]
Boiling Point	245 °C (at 760 mmHg)	
Melting Point	-60 °C	
Density	1.01 g/cm ³ (at 20 °C)	
Refractive Index	1.496 (at 20 °C)	
Solubility	0.69 g/L in water	
Vapor Pressure	<0.01 hPa (at 20 °C)	
Flash Point	113 °C (closed cup)	
Autoignition Temperature	445 °C	

Synthesis of 3-Phenylpropyl Acetate

The most common and straightforward method for the synthesis of **3-Phenylpropyl acetate** is the esterification of 3-phenylpropan-1-ol with acetic anhydride or acetic acid. Below is a detailed experimental protocol for its synthesis via acetylation.

Experimental Protocol: Acetylation of 3-Phenylpropan-1-ol

This protocol describes the synthesis of **3-phenylpropyl acetate** from 3-phenylpropan-1-ol and acetic anhydride.

Materials:

- 3-phenylpropan-1-ol
- Acetic anhydride

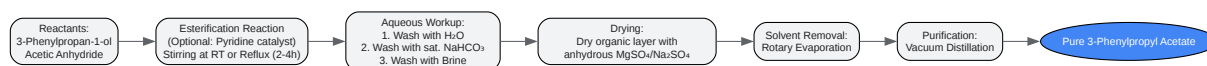
- Pyridine (as catalyst, optional)
- Diethyl ether (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a solution of 3-phenylpropan-1-ol (1 equivalent) in a suitable organic solvent such as diethyl ether in a round-bottom flask, add acetic anhydride (1.2 equivalents).
- Optionally, a catalytic amount of pyridine can be added to accelerate the reaction.
- The reaction mixture is stirred at room temperature or gently heated under reflux for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture is allowed to cool to room temperature.
- The reaction mixture is then transferred to a separatory funnel and washed sequentially with water, saturated sodium bicarbonate solution (to neutralize any excess acetic acid and anhydride), and finally with brine.
- The organic layer is separated, dried over anhydrous magnesium sulfate or sodium sulfate, and filtered.

- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude **3-phenylpropyl acetate**.
- Further purification can be achieved by vacuum distillation.

Synthesis Workflow



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Caption: General workflow for the synthesis of **3-Phenylpropyl acetate**.

Analytical Methods

Accurate identification and quantification of **3-Phenylpropyl acetate** are crucial for quality control and research purposes. Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary analytical techniques employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds like **3-Phenylpropyl acetate**.

Experimental Protocol:

- Sample Preparation: Dilute the **3-Phenylpropyl acetate** sample in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250 °C.

- Oven Temperature Program: Start at a lower temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Data Analysis: The retention time of the peak corresponding to **3-Phenylpropyl acetate** is used for identification, and the mass spectrum is compared with a reference library (e.g., NIST) for confirmation. The characteristic fragment ions for **3-phenylpropyl acetate** include m/z 118, 117, 91, and 43.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the molecule.

Experimental Protocol:

- Sample Preparation: Dissolve a small amount of the purified **3-Phenylpropyl acetate** in a deuterated solvent (e.g., CDCl₃).
- ¹H NMR Spectroscopy:
 - Acquire the proton NMR spectrum. The expected chemical shifts (δ) are approximately:
 - 7.32-7.18 ppm (m, 5H, aromatic protons)
 - 4.09 ppm (t, 2H, -O-CH₂-)
 - 2.69 ppm (t, 2H, -CH₂-Ph)

- 2.06 ppm (s, 3H, -C(=O)-CH₃)
- 1.96 ppm (m, 2H, -CH₂-CH₂-CH₂-)
- ¹³C NMR Spectroscopy:
 - Acquire the carbon-13 NMR spectrum. The expected chemical shifts (δ) are approximately:
 - 171.1 ppm (C=O)
 - 141.2 ppm (aromatic C)
 - 128.5 ppm (aromatic CH)
 - 128.4 ppm (aromatic CH)
 - 126.0 ppm (aromatic CH)
 - 63.9 ppm (-O-CH₂)
 - 32.2 ppm (-CH₂-Ph)
 - 30.2 ppm (-CH₂-CH₂-CH₂-)
 - 21.0 ppm (-C(=O)-CH₃)

Applications and Research

3-Phenylpropyl acetate is primarily used in the fragrance and flavor industries for its pleasant floral and fruity aroma.[4] It is a component of many perfume compositions and is used as a flavoring agent in various food products.

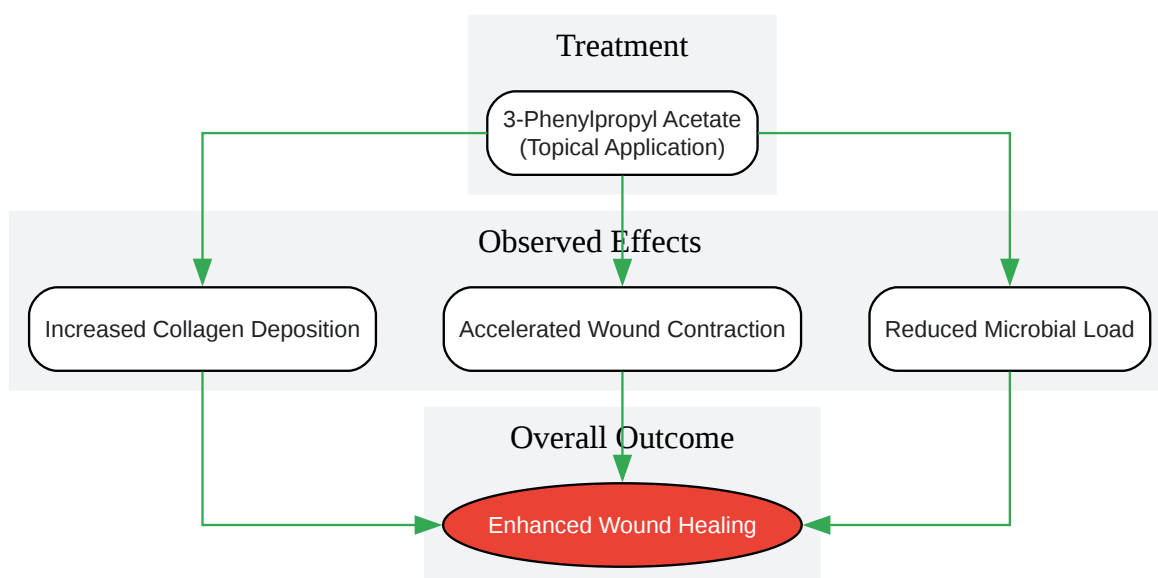
Potential Therapeutic Application: Wound Healing

Recent research has highlighted the potential of **3-Phenylpropyl acetate** as a therapeutic agent in wound healing. A study using a rat excision wound model demonstrated that topical application of **3-phenylpropyl acetate** significantly accelerated wound closure, enhanced collagen deposition, and reduced the microbial load at the wound site.

Experimental Summary: Rat Excision Wound Healing Model

- Animal Model: Wistar albino rats.
- Wound Creation: A full-thickness excision wound is created on the dorsal side of the rat.
- Treatment: Topical application of **3-phenylpropyl acetate** to the wound.
- Parameters Assessed:
 - Wound contraction rate
 - Epithelialization period
 - Histopathological analysis (collagen deposition, tissue remodeling)
 - Biochemical markers (e.g., hydroxyproline content)
 - Microbial load

Wound Healing logical Relationship



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Caption: Logical relationship of **3-Phenylpropyl acetate**'s effects on wound healing.

Safety and Toxicology

3-Phenylpropyl acetate is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken.

Toxicity Data	Value	Species	Route
LD ₅₀	4700 mg/kg	Rat	Oral
Skin Irritation	Irritating to skin and eyes		
Sensitization	No sensitizing effects known		

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Work in a well-ventilated area or under a fume hood.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Store in a cool, dry, and well-ventilated place away from incompatible materials.

This technical guide provides a foundational understanding of **3-Phenylpropyl acetate** for researchers and professionals in drug development and related scientific fields. The detailed protocols and data summaries are intended to facilitate further research and application of this versatile compound.

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